

# Diethyl phosphoramidate CAS number and properties

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## Compound of Interest

Compound Name: Diethyl phosphoramidate

Cat. No.: B092971

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## Diethyl Phosphoramidate: A Technical Guide

CAS Number: 1068-21-9

This technical guide provides a comprehensive overview of **diethyl phosphoramidate**, a versatile organophosphorus compound with applications in organic synthesis and as a biological tool. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its properties, synthesis, and key applications.

## Chemical and Physical Properties

**Diethyl phosphoramidate** is a white to light-yellow solid at room temperature.<sup>[1]</sup> It is characterized by the presence of a phosphoramidate functional group, where a phosphorus atom is bonded to two ethoxy groups, a doubly bonded oxygen, and an amino group.

Table 1: Physicochemical Properties of **Diethyl Phosphoramidate**

Property	Value	Reference
CAS Number	1068-21-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>4</sub> H <sub>12</sub> NO <sub>3</sub> P	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	H <sub>2</sub> NP(O)(OC <sub>2</sub> H <sub>5</sub> ) <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	153.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to light yellow to light orange solid/crystal	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	51-53 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	140 °C at 3 mmHg	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.133 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
Solubility	Soluble in organic solvents like dichloromethane and ether; limited solubility in water.	<a href="#">[5]</a>
Flash Point	> 230 °F (> 110 °C)	<a href="#">[2]</a>

## Safety Information

**Diethyl phosphoramidate** is classified as a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting.

Table 2: GHS Hazard and Precautionary Statements for **Diethyl Phosphoramidate**

Category	Code	Statement	Reference
Hazard Statements	H315	Causes skin irritation	<a href="#">[1]</a> <a href="#">[6]</a>
	H319	Causes serious eye irritation	
	H335	May cause respiratory irritation	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	<a href="#">[1]</a> <a href="#">[6]</a>
	P264	Wash skin thoroughly after handling	
	P271	Use only outdoors or in a well-ventilated area	
	P280	Wear protective gloves/protective clothing/eye protection/face protection	
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water	
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	

## Synthesis of Diethyl Phosphoramidate

A common method for the synthesis of phosphoramidates is the copper-catalyzed aerobic oxidative coupling of amines and H-phosphonates. The following is a general protocol that can be adapted for the synthesis of **diethyl phosphoramidate**.

## Experimental Protocol: Copper-Catalyzed Synthesis

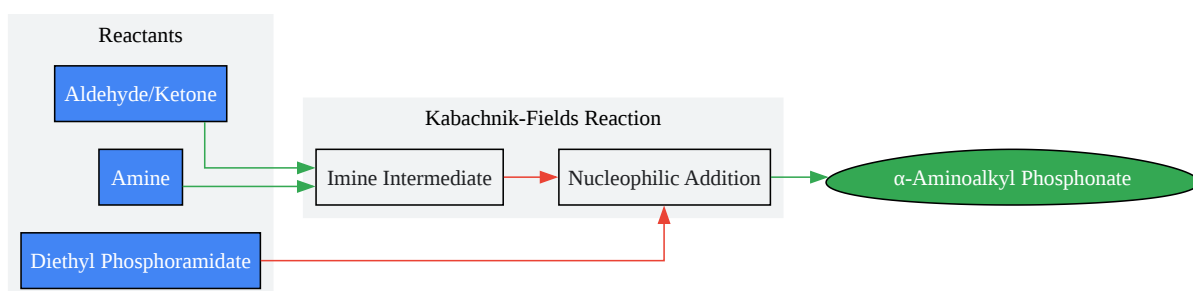
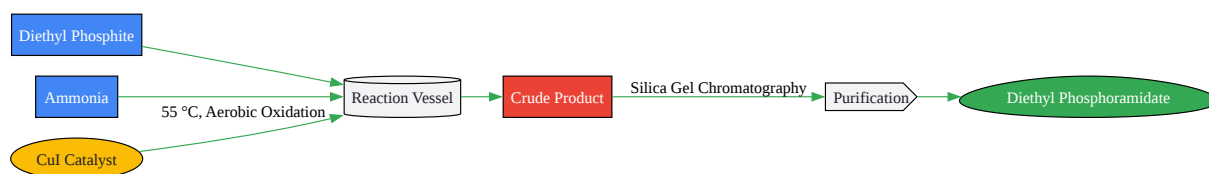
Materials:

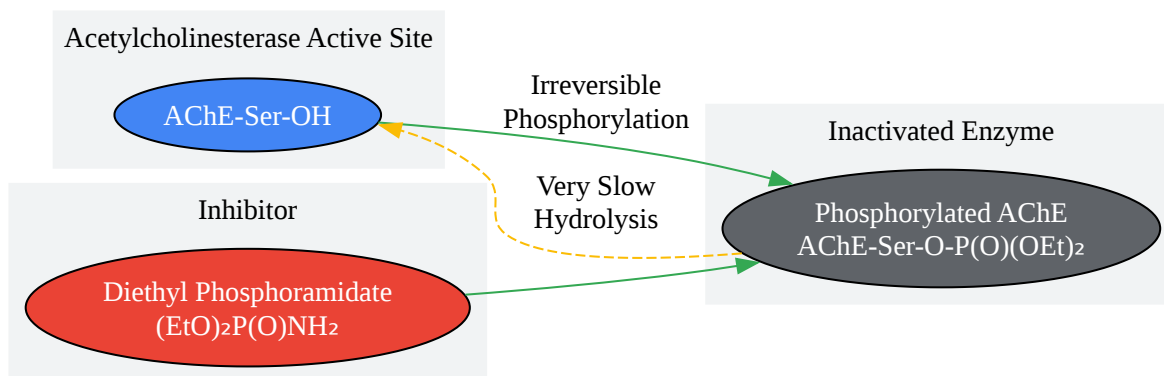
- Diethyl phosphite
- Ammonia (or an ammonia source like ammonium chloride)
- Copper(I) iodide (CuI)
- Acetonitrile (MeCN)
- Chloroform (CHCl<sub>3</sub>)
- 2M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography
- Ethyl acetate and hexanes for elution

Procedure:

- To a stirring suspension of CuI (0.20 mmol) in MeCN (2 mL), add diethyl phosphite (1.00 mmol) and the amine source (2.00 mmol).
- Stir the mixture at 55 °C for 4-18 hours.
- Cool the reaction to room temperature and dilute with CHCl<sub>3</sub> (50 mL).
- Wash the organic layer with 2M HCl (30 mL) and then with saturated NaHCO<sub>3</sub> (30 mL).

- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes.





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